

A Comprehensive Technical Guide to the Physical Properties of 2-Methylnonane

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Compound of Interest

Compound Name: 2-Methylnonane

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a detailed overview of the core physical properties of **2-Methylnonane**, an isomer of decane. The information is presented in a clear, structured format to facilitate its use in research, chemical synthesis, and drug development applications.

Core Physical Properties of 2-Methylnonane

2-Methylnonane is a branched-chain alkane with the molecular formula C₁₀H₂₂.^[1] It is a colorless liquid at room temperature with a petroleum-like odor.^[1] As a flammable liquid, it poses an aspiration toxicity hazard and may be fatal if swallowed and enters the airways.^{[1][2]} It is insoluble in water and has a density lower than water, causing it to float.^[1]

Quantitative Data Summary

The following table summarizes the key physical properties of **2-Methylnonane**, compiled from various sources for easy reference and comparison.

Physical Property	Value	Units
Boiling Point	166 - 169	°C
167	°C	
167.00 to 168.00	°C at 760.00 mm Hg	
Melting Point	-74.65	°C
-75	°C	
Density	0.726	g/mL at 20 °C
Refractive Index	1.410	at 20 °C/D
Flash Point	46	°C
114.8	°F - closed cup	
Vapor Pressure	1.89	mmHg at 25 °C
Molecular Weight	142.28	g/mol

Experimental Protocols for Property Determination

The accurate determination of physical properties such as boiling and melting points is crucial for the characterization and quality control of chemical substances. Standard laboratory procedures for alkanes like **2-MethylNonane** are outlined below.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.^[3] For a pure compound, the boiling point is a sharp, characteristic value.^[3]

Common Method: Thiele Tube Distillation

A widely used and efficient method for determining the boiling point of a small sample is the Thiele tube method.^[4]

- Sample Preparation: A small amount of the liquid sample (a few milliliters) is placed in a small test tube or a specialized boiling tube.
- Capillary Tube Insertion: A capillary tube, sealed at one end, is inverted and placed into the liquid sample.
- Apparatus Setup: The boiling tube is attached to a thermometer, and the assembly is placed in a Thiele tube containing a high-boiling point oil (e.g., mineral oil or silicone oil). The thermometer bulb and the sample should be immersed in the oil.
- Heating: The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample evenly.
- Observation: As the temperature rises, a steady stream of bubbles will emerge from the open end of the capillary tube. The heating is then discontinued.
- Boiling Point Reading: The temperature at which the liquid just begins to enter the capillary tube upon cooling is recorded as the boiling point.

Melting Point Determination

The melting point of a solid is the temperature at which it transitions from a solid to a liquid state. For a pure crystalline solid, this occurs over a very narrow temperature range.

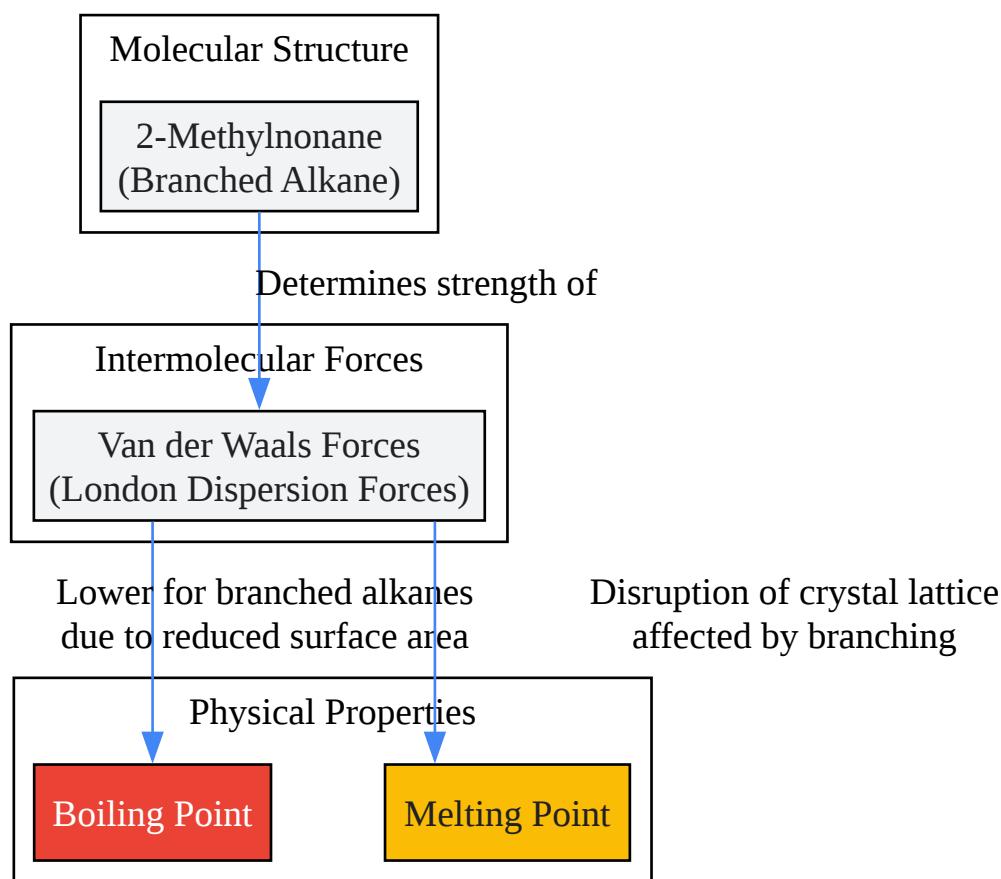
Common Method: Capillary Melting Point Apparatus

- Sample Preparation: A small amount of the solidified **2-Methylnonane** (by cooling below its melting point) is finely powdered and packed into a capillary tube, which is sealed at one end.
- Apparatus Setup: The capillary tube is placed in a melting point apparatus, which typically consists of a heated block with a thermometer or a digital temperature sensor.
- Heating: The sample is heated at a slow, controlled rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has turned into a

clear liquid is recorded as the end of the melting range. For a pure substance, this range should be narrow (0.5-1 °C).

Logical Relationships and Molecular Structure

The physical properties of an alkane like **2-Methylnonane** are directly influenced by its molecular structure. The branching in its carbon chain affects the intermolecular forces, which in turn dictate properties like boiling and melting points.



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Caption: Relationship between molecular structure and physical properties.

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